

# 4-Amino-5-bromo-2-chloropyrimidine molecular weight and formula.

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## Compound of Interest

**Compound Name:** 4-Amino-5-bromo-2-chloropyrimidine

**Cat. No.:** B1273702

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## An In-depth Technical Guide to 4-Amino-5-bromo-2-chloropyrimidine

For researchers, scientists, and professionals in drug development, **4-Amino-5-bromo-2-chloropyrimidine** is a key heterocyclic building block. Its trifunctional nature makes it a versatile intermediate in the synthesis of complex molecular architectures, particularly for kinase inhibitors and various therapeutic agents. This document provides a comprehensive overview of its chemical properties, a detailed synthesis protocol, and a logical workflow for its preparation.

## Core Molecular Data

The fundamental properties of **4-Amino-5-bromo-2-chloropyrimidine** are summarized below. These data are critical for reaction stoichiometry, analytical characterization, and quality control.

Identifier	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>3</sub> BrClN <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	208.44 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	205672-25-9	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White solid to clear brown or purple liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	187-188 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Slightly soluble in water	<a href="#">[2]</a>

## Synthesis Protocol

**4-Amino-5-bromo-2-chloropyrimidine** is synthesized from 5-bromo-2,4-dichloropyrimidine. The following protocol outlines a common laboratory-scale procedure.[\[2\]](#)

Objective: To synthesize **4-Amino-5-bromo-2-chloropyrimidine** via selective amination of 5-bromo-2,4-dichloropyrimidine.

Materials:

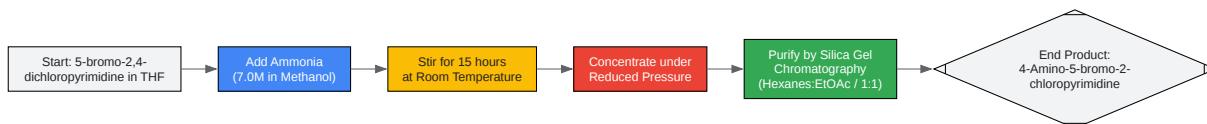
- 5-bromo-2,4-dichloropyrimidine
- Ammonia (7.0M solution in methanol)
- Tetrahydrofuran (THF)
- Silica Gel (for chromatography)
- Hexanes
- Ethyl Acetate

Procedure:

- A solution of 5-bromo-2,4-dichloropyrimidine (25g, 110 mmol) is prepared in 200 mL of THF. [2]
- To this solution, 47 mL of a 7.0M ammonia solution in methanol (330 mmol) is added.[2]
- The reaction mixture is stirred for 15 hours at room temperature.
- Following the stirring period, the solution is concentrated under reduced pressure to remove the solvent.[2]
- The crude product is then purified by short-filtration through a silica gel column, using a 1:1 mixture of Hexanes and Ethyl Acetate as the eluent.[2]
- The purified product is collected to yield **4-Amino-5-bromo-2-chloropyrimidine** as a white solid (yield ~92%).[2]

## Synthesis Workflow

The logical flow of the synthesis protocol is depicted below. This diagram illustrates the key steps from starting materials to the final purified product.



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Caption: Workflow for the synthesis of **4-Amino-5-bromo-2-chloropyrimidine**.

## Applications in Drug Discovery

As a versatile intermediate, **4-Amino-5-bromo-2-chloropyrimidine** is utilized in the synthesis of a variety of pharmaceutical compounds.[3][5] Its structure allows for selective functionalization at different positions, making it an invaluable scaffold in medicinal chemistry

for developing novel kinase inhibitors, antiviral agents, and other therapeutics.[\[5\]](#) The presence of amino, bromo, and chloro groups provides multiple reaction sites for diversification and optimization of biological activity.

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## References

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